

2'-Chloro-4'-fluoroacetanilide safety and hazards

Author: BenchChem Technical Support Team. Date: January 2026

Compound of Interest

Compound Name: 2'-Chloro-4'-fluoroacetanilide

Cat. No.: B1585160

[Get Quote](#)

Chemical Identity and Physicochemical Properties

2'-Chloro-4'-fluoroacetanilide is a halogenated aromatic compound. Its key identifiers and properties are summarized below.

Property	Value	Source
IUPAC Name	N-(2-chloro-4-fluorophenyl)acetamide	PubChem[1]
Synonyms	2'-Chloro-4'-fluoroacetanilide, N-(2-Chloro-4-fluorophenyl)acetamide	Synquest Labs[2]
CAS Number	399-35-9	Synquest Labs[2]
Molecular Formula	C ₈ H ₇ ClFNO	Synquest Labs[2]
Molecular Weight	187.60 g/mol	PubChem[1]
Appearance	White to gray to red powder or crystal	Chem-Impex[3]
Melting Point	117 - 120 °C	Chem-Impex[3]
Stability	Stable under normal handling and storage conditions	Synquest Labs[2]

GHS Classification and Hazard Profile

2'-Chloro-4'-fluoroacetanilide is classified under the Globally Harmonized System (GHS) with the following hazards.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation (Respiratory tract)

Signal Word: Warning

Pictograms:



The primary hazards of this compound are irritant effects on the skin, eyes, and respiratory system.[1][2]

Toxicological Assessment: Beyond the Data Sheet

While the available safety data sheets indicate that **2'-Chloro-4'-fluoroacetanilide** is not classified for acute oral, dermal, or inhalation toxicity, this often signifies a lack of data rather than a confirmed absence of toxicity.[2] For a comprehensive risk assessment, it is crucial to consider the toxicology of structurally related compounds.

Insights from Analogous Compounds

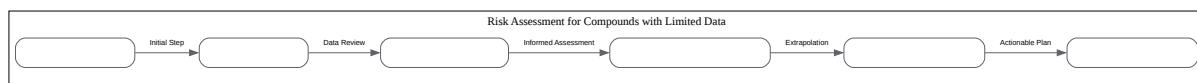
The metabolism of related anilide compounds can offer clues to the potential biotransformation of **2'-Chloro-4'-fluoroacetanilide**. For instance, a study on 4-fluoroacetanilide in rats revealed that it can be metabolized to 4-acetamidophenol (paracetamol) and its conjugates.[4] This suggests that the acetanilide moiety of **2'-Chloro-4'-fluoroacetanilide** could undergo similar metabolic transformations.

Furthermore, research on monochloroacetanilides has demonstrated that the position of the chlorine atom on the aniline ring influences the compound's nephrotoxic and hepatotoxic potential.^[5] This highlights the importance of the specific substitution pattern of **2'-Chloro-4'-fluoroacetanilide** in determining its overall toxicological profile.

Potential Metabolic Pathways and Toxic Mechanisms

Based on the metabolism of similar compounds, a hypothetical metabolic pathway for **2'-Chloro-4'-fluoroacetanilide** could involve N-deacetylation and subsequent oxidation or conjugation. The presence of both chlorine and fluorine atoms may influence the rate and regioselectivity of these metabolic reactions.

The following diagram illustrates a potential risk assessment workflow when handling compounds with limited toxicological data, such as **2'-Chloro-4'-fluoroacetanilide**.



[Click to download full resolution via product page](#)

Caption: A workflow for assessing the risks of compounds with limited toxicological data.

Safe Handling and Risk Mitigation Strategies

Given the known irritant properties and the potential for uncharacterized systemic toxicity, a cautious approach to handling **2'-Chloro-4'-fluoroacetanilide** is warranted.

Engineering Controls

- Ventilation: Work with this compound should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.^[2]

- Containment: For procedures that may generate dust, use of a glove box or other containment solutions is recommended.

Personal Protective Equipment (PPE)

A comprehensive PPE protocol is essential for preventing exposure.

PPE Item	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes and dust, preventing serious eye irritation.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile, neoprene).	Prevents skin contact and subsequent irritation.
Body Protection	Laboratory coat, closed-toe shoes, and additional protective clothing as needed.	Minimizes the risk of skin contact.
Respiratory Protection	An appropriate respirator should be used if engineering controls are insufficient or during spill cleanup.	Prevents respiratory tract irritation from dust or aerosols.

Handling and Storage Procedures

- Handling: Avoid creating dust. Use appropriate tools for handling solids. Wash hands thoroughly after handling.[\[2\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)
- Incompatibilities: Keep away from strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[\[2\]](#)

Emergency Procedures

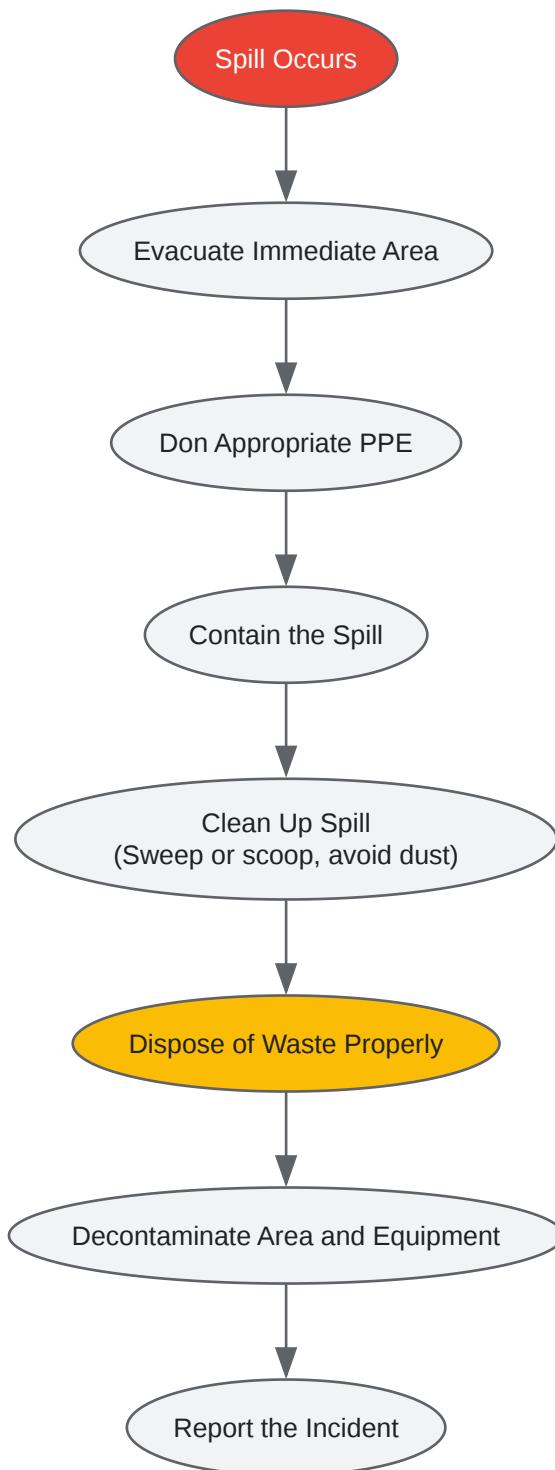
Prompt and appropriate action is critical in the event of an exposure or spill.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[2]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[2]

Accidental Release Measures

In the event of a spill, follow a clear and systematic procedure.



[Click to download full resolution via product page](#)

Caption: A stepwise procedure for responding to a spill of **2'-Chloro-4'-fluoroacetanilide**.

Disposal Considerations

Dispose of **2'-Chloro-4'-fluoroacetanilide** and its containers in accordance with local, regional, and national regulations. Waste material should be treated as hazardous.

Conclusion

While **2'-Chloro-4'-fluoroacetanilide** has a defined GHS classification for its irritant properties, a comprehensive toxicological profile is not yet available. Professionals in research and drug development should therefore handle this compound with a high degree of caution, employing robust engineering controls, appropriate personal protective equipment, and well-defined emergency procedures. By considering the toxicology of structurally related compounds, a more nuanced and protective risk assessment can be achieved, ensuring a safer laboratory environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 2'-Chloro-4'-fluoroacetanilide | C8H7ClFNO | CID 589419 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. synquestlabs.com [synquestlabs.com]
- 3. chemimpex.com [chemimpex.com]
- 4. Studies on the metabolism of 4-fluoroaniline and 4-fluoroacetanilide in rat: formation of 4-acetamidophenol (paracetamol) and its metabolites via defluorination and N-acetylation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Renal and hepatic toxicity of monochloroacetanilides in the Fischer 344 rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2'-Chloro-4'-fluoroacetanilide safety and hazards]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1585160#2-chloro-4-fluoroacetanilide-safety-and-hazards>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com